

# Essential Safety and Handling Guide for IBS008738 (TAZ Activator)

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## Compound of Interest

Compound Name: IBS008738

Cat. No.: B15542812

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This document provides immediate, essential safety and logistical information for the handling, storage, and disposal of **IBS008738**, a TAZ activator. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

## Product Identification and Properties

**IBS008738** is a benzoylimidazole derivative that functions as a potent activator of the Transcriptional co-activator with PDZ-binding motif (TAZ). It is utilized in research to stabilize TAZ, increase its unphosphorylated levels, and enhance TAZ-dependent gene transcription.

## Physical and Chemical Properties

| Property            | Value                                                         |
|---------------------|---------------------------------------------------------------|
| CAS Number          | 385425-03-6                                                   |
| Molecular Formula   | C <sub>22</sub> H <sub>22</sub> N <sub>4</sub> O <sub>2</sub> |
| Molecular Weight    | 374.44 g/mol                                                  |
| Appearance          | Yellow solid                                                  |
| Solubility          | Soluble in DMSO (50 mg/mL)                                    |
| Storage Temperature | -20°C                                                         |

## Hazard Identification and Safety Precautions

According to supplier information, **IBS008738** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH), and therefore a formal Safety Data Sheet (SDS) is not required.<sup>[1]</sup> However, as with any chemical compound used in research, it is essential to adhere to good laboratory practices and take appropriate safety precautions.

## Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **IBS008738** to minimize exposure, even in the absence of a formal hazard classification.

| Equipment              | Specification                                                                                                                |
|------------------------|------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection         | Chemical safety goggles or glasses.                                                                                          |
| Hand Protection        | Nitrile or other suitable chemical-resistant gloves.                                                                         |
| Body Protection        | Laboratory coat.                                                                                                             |
| Respiratory Protection | Not generally required under normal use with adequate ventilation. If creating aerosols or dust, use a certified respirator. |

## Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical for maintaining the integrity of the compound and ensuring a safe laboratory environment.

## Receiving and Storage

Upon receipt, verify the integrity of the packaging. The compound should be stored at -20°C in a tightly sealed container.

## Preparation of Solutions

- Work in a well-ventilated area, preferably a chemical fume hood, when preparing stock solutions.
- To prepare a solution, slowly add the solvent (e.g., DMSO) to the solid compound to avoid splashing.
- Ensure the container is appropriate for the solvent and is clearly labeled with the compound name, concentration, solvent, and date of preparation.

## General Handling

- Avoid direct contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

## Disposal Plan

Dispose of **IBS008738** and its containers in accordance with local, state, and federal regulations. As it is not classified as hazardous, general guidelines for non-hazardous chemical waste can be followed.

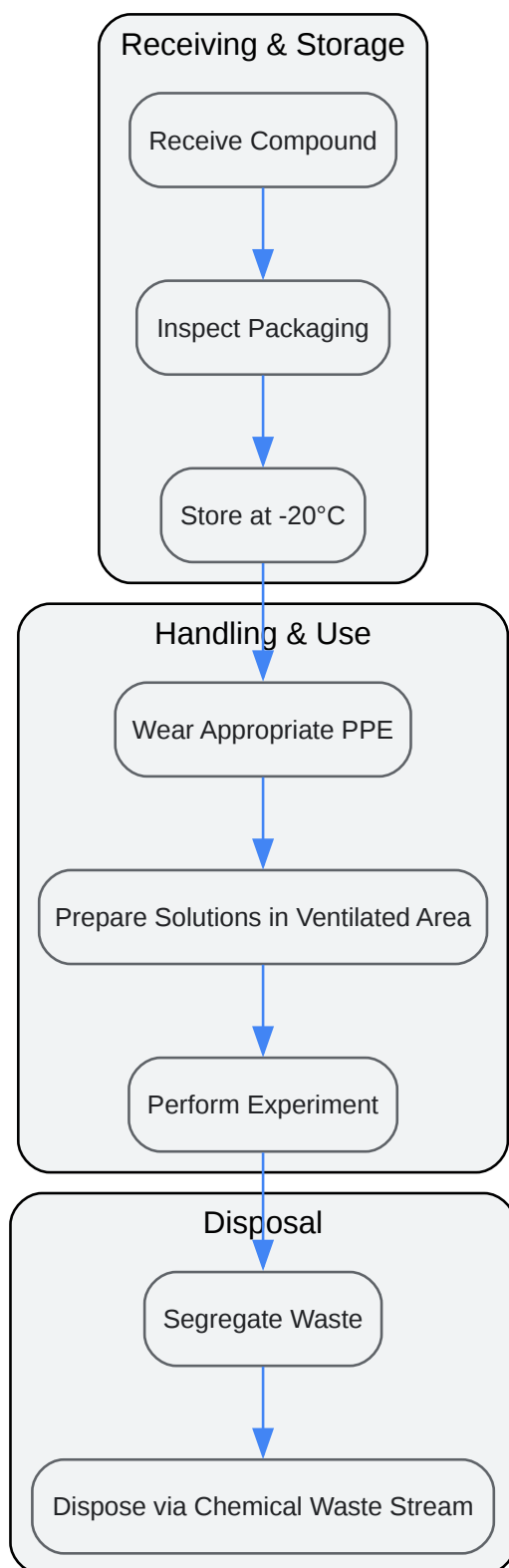
- Unused Solid Compound: Collect in a designated, sealed container for chemical waste.
- Solutions: Collect in a suitable, sealed container for liquid chemical waste. Do not pour down the drain unless permitted by local regulations.

- Contaminated Materials: Items such as pipette tips, tubes, and gloves that are contaminated with the compound should be placed in a designated chemical waste container.

## Experimental Workflows and Diagrams

### Safe Handling Workflow

The following diagram outlines the key steps for safely handling **IBS008738** from receipt to disposal.

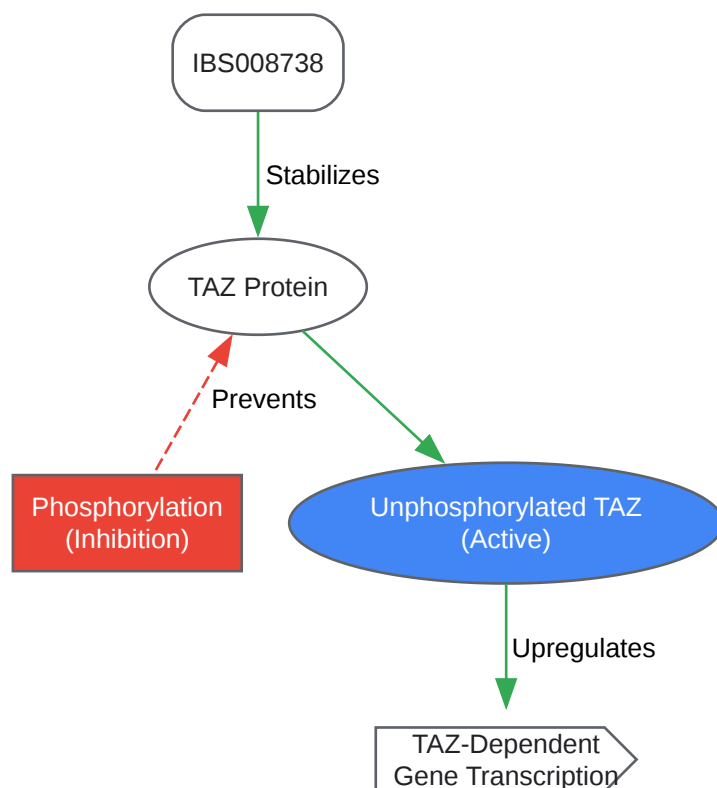


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Caption: Workflow for Safe Handling of **IBS008738**.

## Simplified TAZ Activation Pathway

**IBS008738** acts as a TAZ activator. The simplified signaling pathway below illustrates its mechanism of action.



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## References

- 1. [merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
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